

# The AMPK Activator PF-739: A Comprehensive Technical Overview

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## Compound of Interest

Compound Name: PF-739  
Cat. No.: B10861081

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## Abstract

**PF-739** is a potent, orally active, and non-selective small molecule activator of AMP-activated protein kinase (AMPK), a central regulator of cellular energy homeostasis. By activating all 12 heterotrimeric AMPK complexes, **PF-739** has demonstrated significant potential in preclinical models for the treatment of metabolic diseases, particularly type 2 diabetes. This technical guide provides a detailed overview of the chemical structure, physicochemical properties, mechanism of action, and biological effects of **PF-739**, supplemented with experimental protocols and pathway diagrams to support further research and development.

## Chemical Structure and Physicochemical Properties

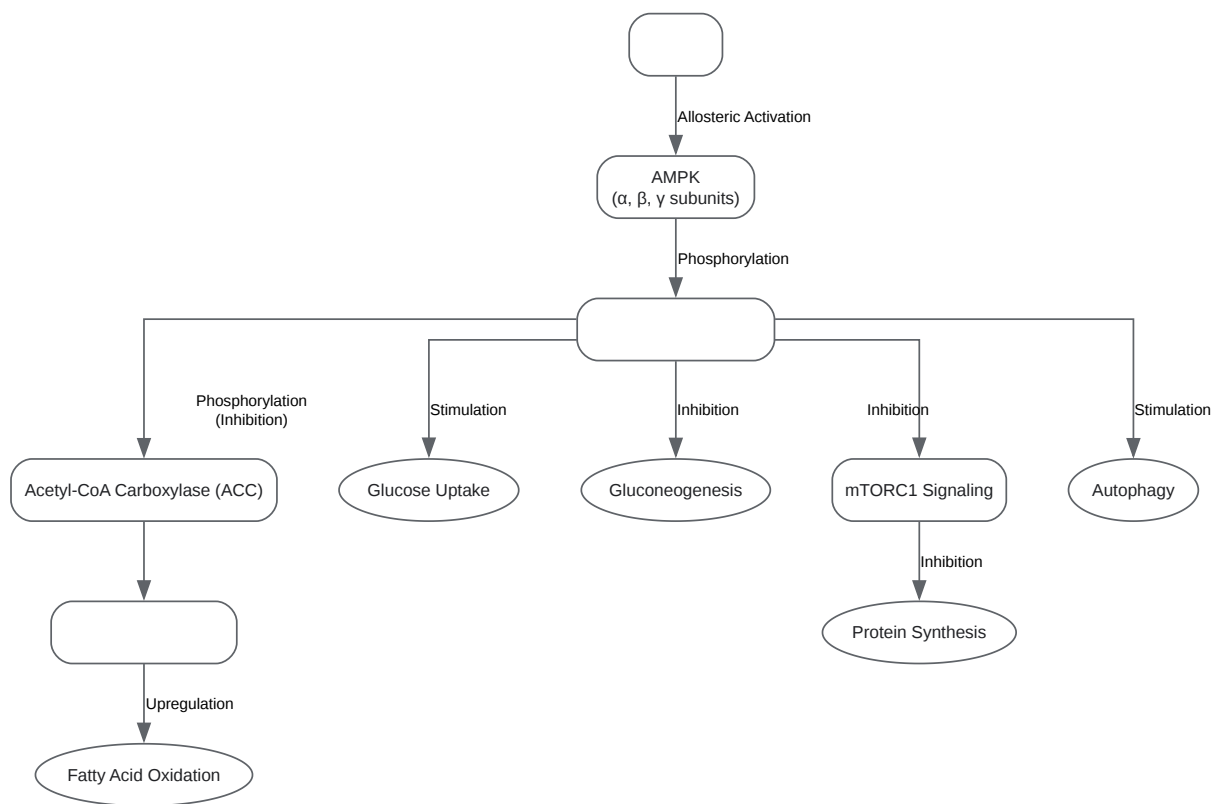
**PF-739**, with the IUPAC name (3R,3aR,6R,6aR)-6-((6-Chloro-5-(4-(1-(hydroxymethyl)cyclopropyl)phenyl)-1H-benzo[d]imidazol-2-yl)oxy)hexahydrofuro[3,2-b]furan-3-ol, is a complex heterocyclic molecule.<sup>[1]</sup> Its chemical and physical properties are summarized in the table below. While specific experimental data for melting point and pKa are not readily available in the reviewed literature, the provided information is based on data from chemical suppliers and computational predictions.

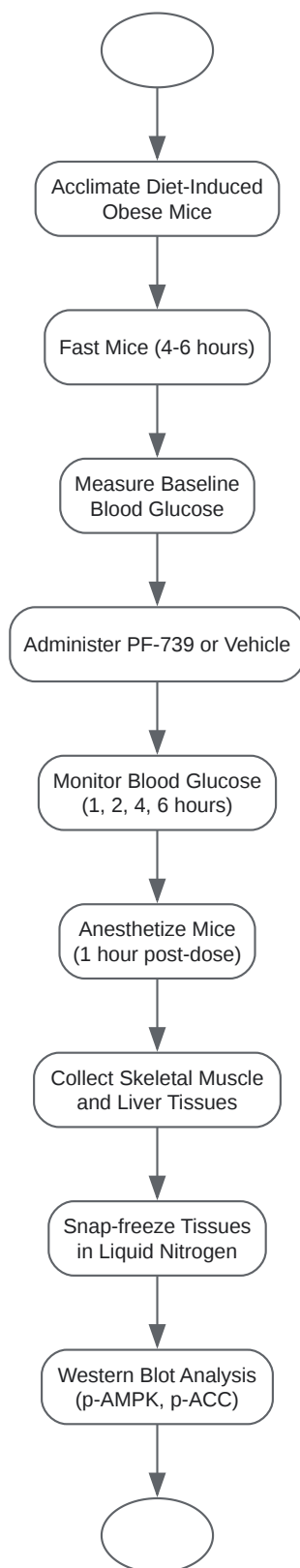
Property	Value	Reference
Chemical Formula	C23H23ClN2O5	[1]
Molecular Weight	442.89 g/mol	[1]
CAS Number	1852452-14-2	[1]
IUPAC Name	(3R,3aR,6R,6aR)-6-((6-Chloro-5-(4-(1-(hydroxymethyl)cyclopropyl)phenyl)-1H-benzo[d]imidazol-2-yl)oxy)hexahydrofuro[3,2-b]furan-3-ol	[1]
Appearance	White to light yellow solid	[2]
Solubility	Soluble in DMSO	[2]
Storage	Powder: -20°C for 3 years, 4°C for 2 years. In solvent: -80°C for 6 months, -20°C for 1 month.	[2]

## Mechanism of Action: Pan-AMPK Activation

**PF-739** functions as a direct allosteric activator of AMPK.[2][3] AMPK is a heterotrimeric enzyme composed of a catalytic  $\alpha$  subunit and regulatory  $\beta$  and  $\gamma$  subunits. **PF-739** binds to the allosteric drug and metabolite (ADaM) site on the AMPK complex, a pocket between the  $\alpha$  and  $\beta$  subunits, leading to a conformational change that enhances kinase activity.[4] A key feature of **PF-739** is its non-selective activation of all 12 potential AMPK heterotrimeric complexes.[2][5] This pan-activation profile distinguishes it from other AMPK activators that may exhibit isoform selectivity.

The activation of AMPK by **PF-739** initiates a cascade of downstream signaling events aimed at restoring cellular energy balance. Activated AMPK phosphorylates a multitude of downstream targets, leading to the stimulation of catabolic pathways (e.g., glucose uptake and fatty acid oxidation) and the inhibition of anabolic pathways (e.g., gluconeogenesis and protein synthesis).





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- [4. Elucidating the Activation Mechanism of AMPK by Direct Pan-Activator PF-739 - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pmc.ncbi.nlm.nih.gov)
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